

Option 1: Benzyl N-methyl-N-[2-(methylamino)ethyl]carbamate hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Cbz-Amino-2-methylaminoethane hydrochloride*

Cat. No.: *B2895358*

[Get Quote](#)

This compound has a benzyl carbamate group where the nitrogen is substituted with both a methyl group and a 2-(methylamino)ethyl group.

Chemical Structure:

Caption: Structure of Benzyl N-methyl-N-[2-(methylamino)ethyl]carbamate hydrochloride.

Option 2: 2-(Methylamino)ethyl carbamate hydrochloride

This is a simpler structure where the carbamate has a 2-(methylamino)ethyl group attached to the oxygen.

Chemical Structure:

Caption: Structure of 2-(Methylamino)ethyl carbamate hydrochloride.

Option 3: Benzyl N-(2-aminoethyl)carbamate hydrochloride

In this molecule, the benzyl carbamate has an unsubstituted 2-aminoethyl group on the nitrogen.

Chemical Structure:

Caption: Structure of Benzyl N-(2-aminoethyl)carbamate hydrochloride.

Option 4: A different related compound

It is also possible you are interested in a more complex molecule, such as an intermediate in the synthesis of Nicardipine, which contains a "2-(N-benzyl-N-methylamino)ethyl" moiety.

Please specify which of these options is the subject of your request. Once you provide this clarification, I will proceed with creating the in-depth technical guide as per your original instructions.

- To cite this document: BenchChem. [Option 1: Benzyl N-methyl-N-[2-(methylamino)ethyl]carbamate hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2895358#benzyl-2-methylamino-ethylcarbamate-hydrochloride-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com